

Managing shock and friction sensitivity of Dicyclohexyl peroxydicarbonate.

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Dicyclohexyl peroxydicarbonate*

Cat. No.: *B073708*

[Get Quote](#)

Technical Support Center: Dicyclohexyl Peroxydicarbonate

Disclaimer: This document is intended for informational purposes for researchers, scientists, and drug development professionals. **Dicyclohexyl peroxydicarbonate** is a hazardous material that can decompose violently. Always consult the official Safety Data Sheet (SDS) and follow all institutional and regulatory safety protocols before handling this compound.

Frequently Asked Questions (FAQs)

Q1: What is **dicyclohexyl peroxydicarbonate** and why is it considered hazardous?

A1: **Dicyclohexyl peroxydicarbonate** is an organic peroxide used as a catalyst and polymerization initiator.^[1] Its hazard stems from the relatively weak oxygen-oxygen bond in its structure, which can break easily to form free radicals.^[2] This decomposition is exothermic (releases heat) and can become self-accelerating, potentially leading to violent combustion or explosion.^{[1][2][3][4]} It is particularly sensitive to heat, shock, friction, and contamination.^{[1][3][4]}

Q2: What is the "Control Temperature" for **dicyclohexyl peroxydicarbonate**?

A2: The "Control Temperature" is the maximum temperature at which the organic peroxide can be safely transported or stored to prevent self-accelerating decomposition.^{[3][4][5]} For **dicyclohexyl peroxydicarbonate** (in concentrations >91%), the control temperature is +10°C,

with an emergency temperature of +15°C.[6] It is critical to maintain the material at or below this control temperature at all times.[3][5]

Q3: How should I store **dicyclohexyl peroxydicarbonate** in the lab?

A3: Storage must be in a temperature-controlled environment, such as a designated refrigerator or cold room, that can reliably maintain temperatures below the control temperature of +10°C.[6] Store it away from direct sunlight and all sources of heat, sparks, or flame.[7][8] It should be stored separately from incompatible materials, especially accelerators, amines, acids, bases, and heavy metal compounds (e.g., iron, copper).[3][7][9] Keep containers tightly sealed and use only compatible materials like polyethylene or stainless steel for handling tools.[8]

Q4: Can I store this compound in a standard laboratory freezer?

A4: While low temperatures are required, ensure the freezer is suitable for storing flammable or explosive materials. Standard freezers contain ignition sources (e.g., lights, thermostats) that could ignite flammable vapors. Use only laboratory-grade, explosion-proof, or intrinsically safe refrigerators/freezers for storing this compound.

Q5: What does it mean that it is "insensitive to friction and impact" in some sources but sensitive in others?

A5: This apparent contradiction highlights the relative nature of sensitivity. While it may be less sensitive than some other highly unstable peroxides, it is still capable of explosive decomposition from shock, heat, or friction.[1][3][4] Sensitivity can be significantly influenced by factors like purity, crystal size, temperature, and confinement.[9][10] Therefore, it must always be handled with precautions to avoid mechanical shock and friction.[8][11]

Troubleshooting Guide

This guide addresses specific issues that may indicate increased sensitivity or decomposition.

Issue 1: The material appears discolored, has formed clumps, or shows crystal growth.

- **Potential Cause:** This may be a sign of decomposition or contamination, which can significantly increase sensitivity. Organic peroxides can become unstable as they age or if

exposed to contaminants.

- Immediate Action:
 - DO NOT TOUCH OR MOVE THE CONTAINER. Do not attempt to open the container or use the material.
 - Immediately alert your institution's Environmental Health and Safety (EHS) office and follow their emergency procedures.
 - Isolate the area.[\[4\]](#)
 - If safe to do so, ensure the storage unit's temperature is still below the control temperature.

Issue 2: A small spill has occurred during handling.

- Potential Cause: Accidental spillage. The primary risk is unintended contact with incompatible materials or sources of ignition.
- Immediate Action:
 - Eliminate all ignition sources from the immediate area (sparks, flames, hot surfaces).[\[3\]](#)[\[4\]](#)
 - Isolate the spill area.[\[3\]](#)
 - Wearing appropriate PPE (gloves, safety goggles, lab coat), pick up the spilled material with an inert, damp, non-combustible absorbent like vermiculite.[\[3\]](#) DO NOT use cellulose-based absorbents (like paper towels) or other combustible materials.[\[3\]](#)
 - Use only non-sparking tools for cleanup.[\[3\]](#)[\[12\]](#)
 - Place the absorbed material into a loosely covered plastic container for disposal. Do not seal the container tightly, as decomposition can generate gas.
 - Contact EHS for proper disposal procedures.

Issue 3: The temperature of the storage unit has exceeded the Control Temperature (+10°C).

- Potential Cause: Refrigerator/cooler malfunction. This is a critical situation that can lead to self-accelerating decomposition.
- Immediate Action:
 - If the temperature has reached the Emergency Temperature (+15°C) or higher, evacuate the area immediately and contact emergency services and your EHS office.^[6]
 - If the temperature is between the control and emergency temperatures, do not open the storage unit. Contact EHS immediately for guidance.
 - If instructed and deemed safe by EHS, attempt to cool the material externally using agents like dry ice or ice packs.^{[3][4]}

Data on Sensitivity and Stability

Quantitative data for **dicyclohexyl peroxydicarbonate**'s sensitivity is not widely published in standard literature, as it is often transported and used in desensitized forms (e.g., as a slurry).^{[4][5]} However, the following table provides key thermal stability parameters.

Parameter	Value	Description
Self-Accelerating Decomposition Temperature (SADT)	15-20°C (est.)	The lowest temperature at which self-accelerating decomposition may occur in the transport packaging.[2]
Control Temperature	+10°C	The maximum temperature for safe transport/storage to avoid thermal decomposition.
Emergency Temperature	+15°C	The temperature at which emergency procedures must be implemented.[6]
Decomposition Temperature	42°C	The temperature at which rapid decomposition begins.[1] Note that violent decomposition can occur at much lower temperatures (0-10°C).[1][3][4]

Experimental Protocols

Standardized tests are used to classify the sensitivity of energetic materials. The following are simplified methodologies for context. These tests should only be performed by trained professionals in specialized facilities.

Protocol 1: BAM Friction Test (Principle based on UN Test 3(b)(i))

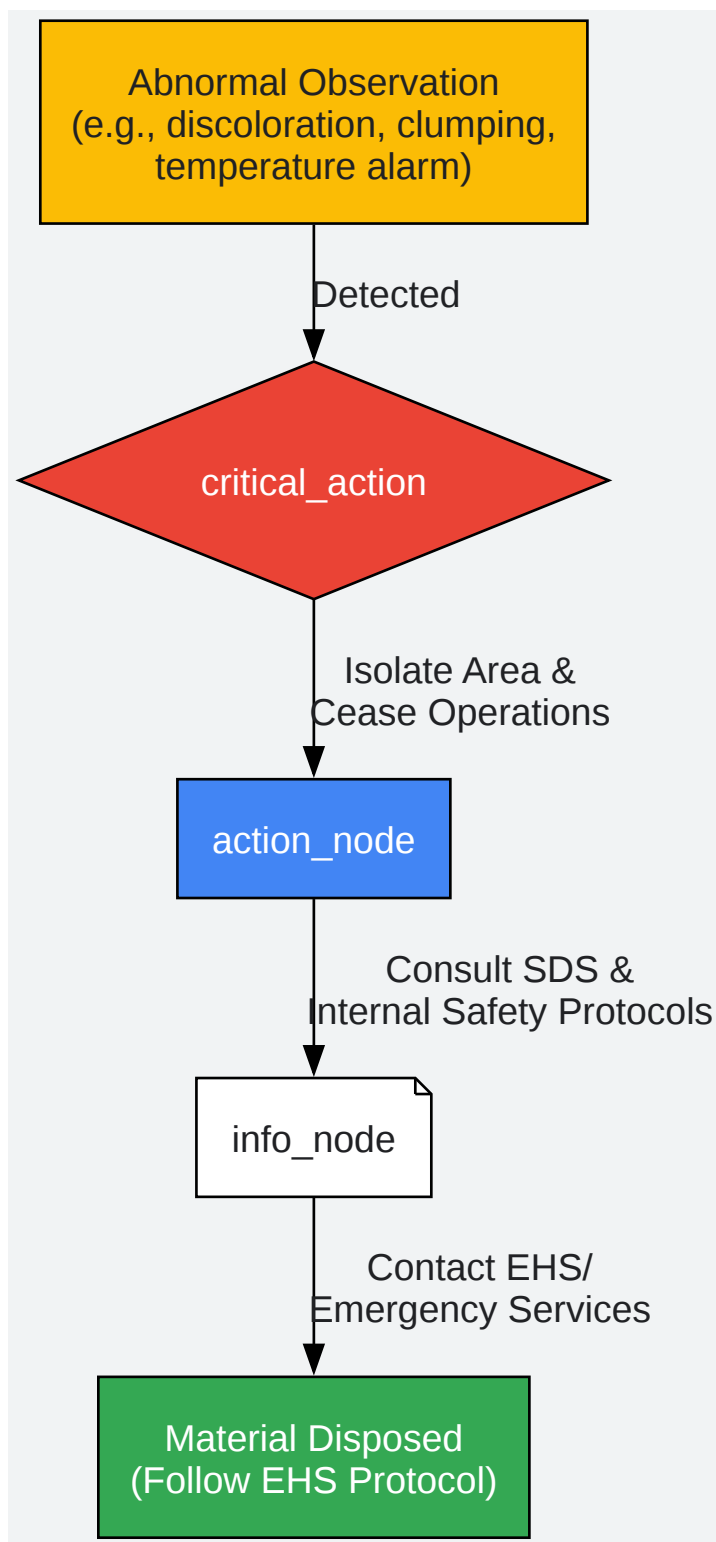
- Objective: To measure the sensitivity of a substance to frictional stimuli.[13]
- Apparatus: BAM (Bundesanstalt für Materialforschung und -prüfung) friction apparatus, which consists of a fixed porcelain peg and a movable porcelain plate.[14]
- Methodology:

- A small, specified amount of the test substance (e.g., 10 mm³) is placed on the porcelain plate.[\[15\]](#)
- The porcelain peg is placed on the sample, and a specific load (force) is applied.
- The porcelain plate is moved back and forth under the peg one time over a set distance.
- The test is repeated multiple times (e.g., 6 trials) at a given load.
- The result is considered positive if an explosion, flame, or audible report occurs.
- The lowest load at which a positive event occurs is determined. A substance is considered to have hazardous friction sensitivity if the limiting friction load is ≤ 360 N.[\[16\]](#)

Protocol 2: Drop Hammer Impact Test (Principle based on UN Test 3(a)(ii))

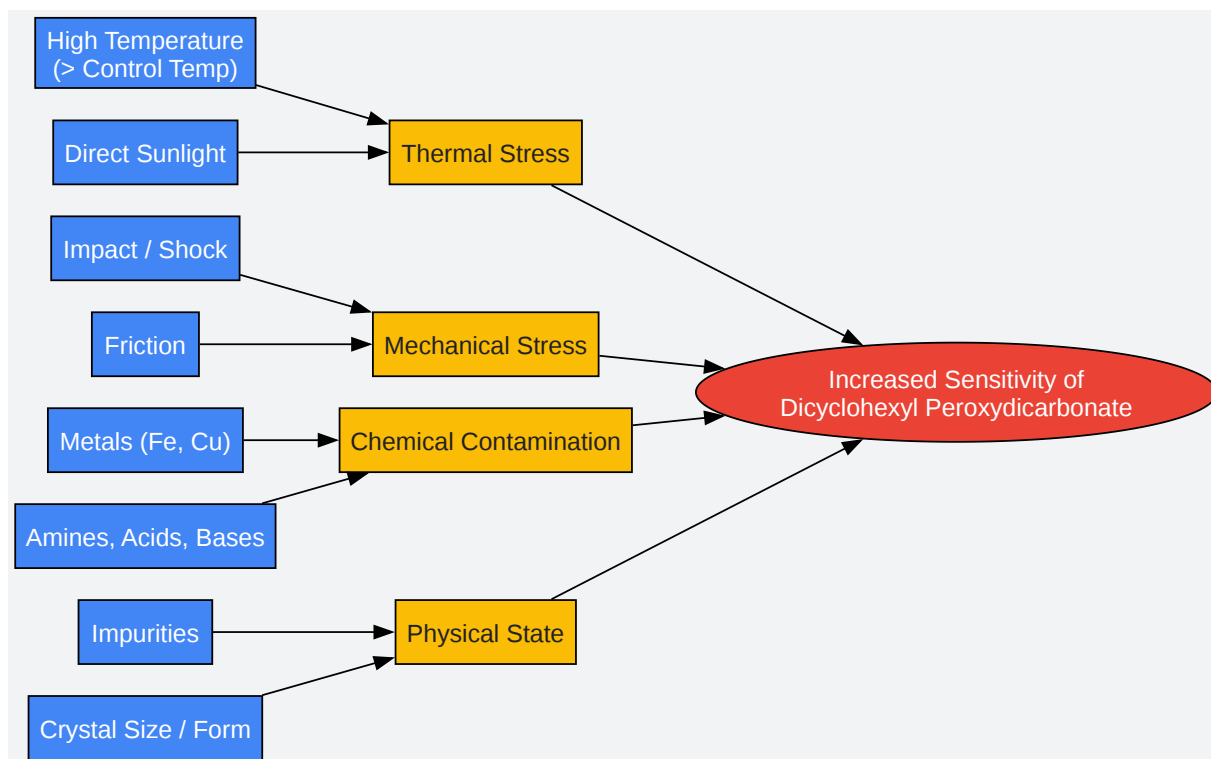
- Objective: To measure the sensitivity of a substance to drop-weight impact.[\[13\]](#)[\[17\]](#)
- Apparatus: A standardized drop-weight apparatus (e.g., BAM Fallhammer) where a specified mass can be dropped from varying heights onto a sample held in a steel assembly.[\[17\]](#)[\[18\]](#)
- Methodology:
 - A measured amount of the substance is placed in the sample holder assembly.
 - The drop weight is released from a specific height, impacting the sample.
 - A series of trials (e.g., 6 trials) is conducted at a given drop energy (mass x height).
 - A positive result is noted if decomposition (e.g., flash, smoke, or report) is observed.
 - The limiting impact energy is determined, which is the lowest energy at which a positive event occurs. A substance is considered to have hazardous impact sensitivity if the limiting impact energy is ≤ 40 J.[\[16\]](#)

Visualized Workflows and Relationships



[Click to download full resolution via product page](#)

Caption: High-level troubleshooting workflow for abnormal observations.



[Click to download full resolution via product page](#)

Caption: Factors influencing the shock and friction sensitivity.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Dicyclohexyl peroxydicarbonate(technically pure) | 1561-49-5 [chemicalbook.com]

- 2. Organic peroxides - Wikipedia [en.wikipedia.org]
- 3. DICYCLOHEXYL PEROXYDICARBONATE, [TECHNICALLY PURE] | CAMEO Chemicals | NOAA [cameochemicals.noaa.gov]
- 4. Dicyclohexyl peroxydicarbonate | C14H22O6 | CID 73797 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. DI-(4-Tert-butylcyclohexyl)peroxydicarbonate, (technically pure) - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. content.publicatiereeksgevaarlijkestoffen.nl [content.publicatiereeksgevaarlijkestoffen.nl]
- 7. hmroyal.com [hmroyal.com]
- 8. pergan.com [pergan.com]
- 9. safety.fsu.edu [safety.fsu.edu]
- 10. apps.dtic.mil [apps.dtic.mil]
- 11. nouryon.com [nouryon.com]
- 12. chemicalbook.com [chemicalbook.com]
- 13. apt-research.com [apt-research.com]
- 14. apps.dtic.mil [apps.dtic.mil]
- 15. mdpi.com [mdpi.com]
- 16. documents.un.org [documents.un.org]
- 17. etusersgroup.org [etusersgroup.org]
- 18. unece.org [unece.org]
- To cite this document: BenchChem. [Managing shock and friction sensitivity of Dicyclohexyl peroxydicarbonate.]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b073708#managing-shock-and-friction-sensitivity-of-dicyclohexyl-peroxydicarbonate]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com